

physical and chemical properties of 4-Bromo-2-fluoro-6-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-nitrophenol

Cat. No.: B1268982

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An In-depth Technical Guide to 4-Bromo-2-fluoro-6-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **4-Bromo-2-fluoro-6-nitrophenol**, a halogenated and nitrated phenolic compound with potential applications in medicinal chemistry and agrochemical research. This document consolidates available data on its synthesis, reactivity, and theoretical properties to serve as a valuable resource for professionals in relevant scientific fields.

Core Physical and Chemical Properties

4-Bromo-2-fluoro-6-nitrophenol is a yellow to light-green powder or crystalline solid at room temperature.^[1] Its core identifying and physical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	320-76-3	[1][2][3]
Molecular Formula	C ₆ H ₃ BrFNO ₃	[2][4]
Molecular Weight	236.00 g/mol	[3]
Appearance	Yellow to yellow-brown or light-green powder or crystals	[1]
Melting Point	63-65 °C	[5]
Boiling Point (Predicted)	241.4 °C at 760 mmHg	[6]
Density (Predicted)	1.965 g/cm ³	[6]
pKa (Predicted)	No reliable experimental or computed value has been reported in the searched literature.	
Solubility	While specific quantitative data is limited, it is expected to have good solubility in polar organic solvents like ethanol, methanol, and DMSO, and low to moderate solubility in water. [7]	

Synthesis and Experimental Protocols

A documented method for the synthesis of **4-Bromo-2-fluoro-6-nitrophenol** involves the nitration of 2-bromo-4-fluorophenol.[8]

Experimental Protocol: Nitration of 2-bromo-4-fluorophenol

This protocol is based on the method described in patent CN103724206A.[8]

Materials:

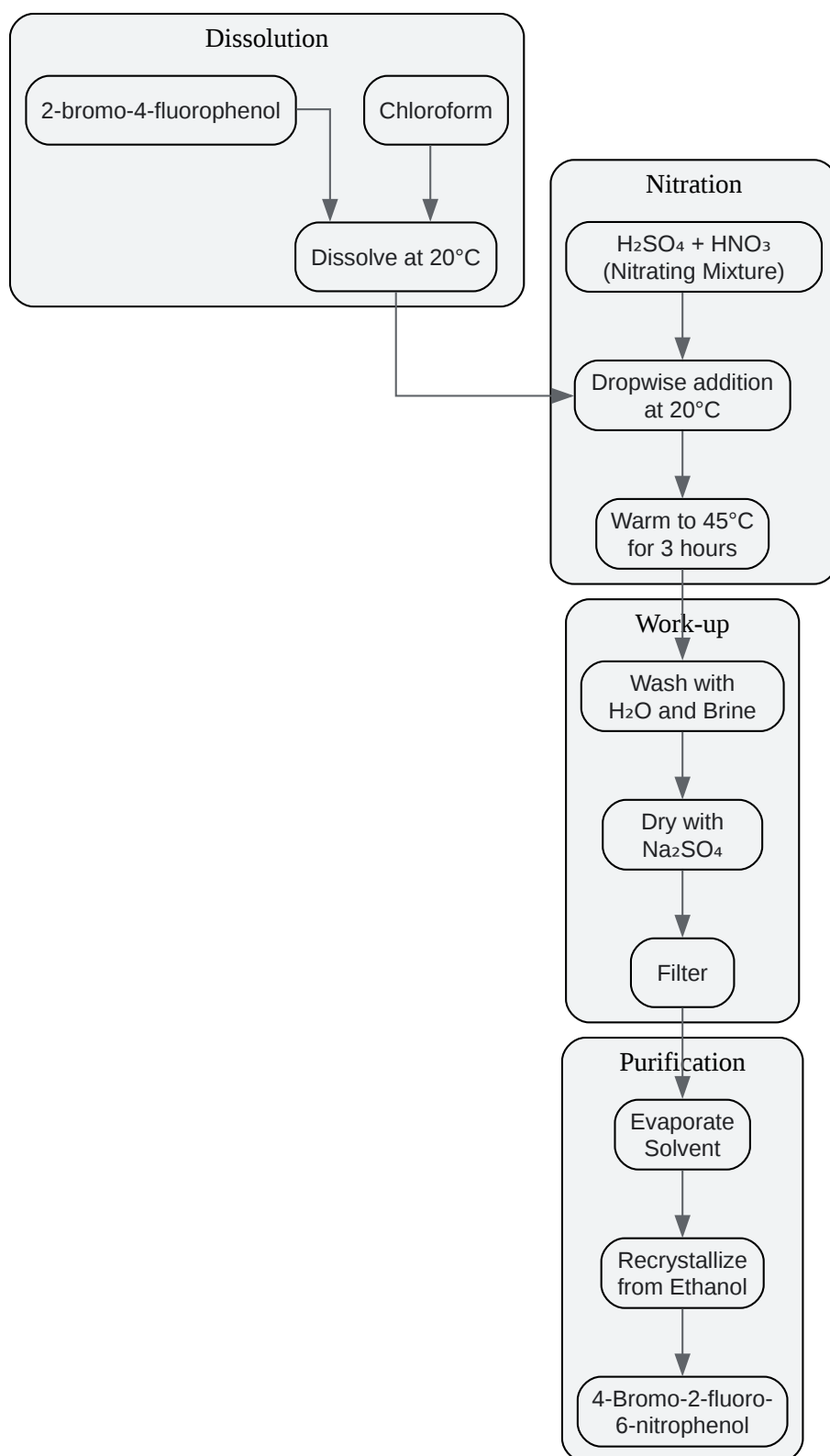
- 2-bromo-4-fluorophenol
- Chloroform (CHCl_3)
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Water (H_2O)
- Saturated Sodium Chloride Solution (Brine)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Ethanol (for recrystallization)

Procedure:

- Dissolution: Dissolve 0.05 moles of 2-bromo-4-fluorophenol in 25 mL of chloroform in a reaction flask equipped with a stirrer.
- Preparation of Nitrating Mixture: Prepare a nitrating mixture by combining sulfuric acid and nitric acid in a molar ratio of 1:5.5.
- Nitration Reaction: Cool the solution of 2-bromo-4-fluorophenol to 20 °C. Slowly add the nitrating mixture dropwise to the solution while maintaining the temperature at 20 °C.
- Reaction Progression: After the addition is complete, warm the reaction mixture to 45 °C and stir for 3 hours.
- Work-up:
 - After the reaction is complete, wash the organic phase with water and then with a saturated sodium chloride solution.
 - Dry the organic phase over anhydrous sodium sulfate.
 - Filter the mixture to remove the drying agent.

- Isolation and Purification:
 - Evaporate the solvent from the filtrate to obtain the crude product.
 - Recrystallize the crude product from ethanol to yield the light yellow product of **4-Bromo-2-fluoro-6-nitrophenol**.

Yield: 89%^[8]



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Synthetic Workflow for 4-Bromo-2-fluoro-6-nitrophenol

Spectroscopic Data

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Bromo-2-fluoro-6-nitrophenol** is not readily available in the searched literature. However, data for structurally similar compounds can provide an indication of the expected spectral characteristics.

Reactivity and Stability

4-Bromo-2-fluoro-6-nitrophenol is stable under normal storage conditions. It should be stored in a dark place under an inert atmosphere at room temperature. Information on its reactivity is limited, but as a phenol derivative, it is expected to undergo reactions at the hydroxyl group. The presence of nitro and halogen substituents on the aromatic ring will influence its reactivity in electrophilic and nucleophilic aromatic substitution reactions.

Biological Activity and Potential Applications

Agrochemical Potential

Research has indicated that **4-Bromo-2-fluoro-6-nitrophenol** exhibits fungicidal and herbicidal activities.[8] This suggests its potential for development as an active ingredient in agricultural products.

Medicinal Chemistry and Drug Development

This compound has been identified as a useful intermediate in the synthesis of amino pyrimidine compounds that act as inhibitors of protein tyrosine kinases.[5] Protein tyrosine kinases are a large family of enzymes that play crucial roles in cellular signaling pathways, and their dysregulation is implicated in various diseases, including cancer. The development of inhibitors for these kinases is a significant area of drug discovery.

While there is no direct evidence of **4-Bromo-2-fluoro-6-nitrophenol** itself being a kinase inhibitor, its role as a synthetic precursor highlights its importance for medicinal chemists and drug development professionals exploring new therapeutic agents.



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Role in the Development of Protein Kinase Inhibitors

Safety Information

For detailed safety and handling information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

4-Bromo-2-fluoro-6-nitrophenol is a multifaceted compound with established synthetic routes and demonstrated potential in both the agrochemical and pharmaceutical sectors. While a comprehensive dataset on its physical and spectroscopic properties is still emerging, its role as a key intermediate in the development of protein tyrosine kinase inhibitors underscores its significance for researchers in drug discovery. Further investigation into its biological activity and mechanism of action is warranted to fully elucidate its therapeutic potential.

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- To cite this document: BenchChem. [physical and chemical properties of 4-Bromo-2-fluoro-6-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268982#physical-and-chemical-properties-of-4-bromo-2-fluoro-6-nitrophenol]

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